Spectroscopic Profile of Tetrahydro-2H-thiopyran-4-amine: An In-depth Technical Guide

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Compound of Interest

Compound Name:	*Tetrahydro-2H-thiopyran-4-amine*
CAS No.:	*21926-00-1*
Cat. No.:	*B1330844*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the expected spectroscopic data for **Tetrahydro-2H-thiopyran-4-amine**. Due to the limited availability of published, specific spectral data for this compound, this guide presents predicted values and interpretations based on the analysis of its functional groups and structural analogs. The information herein serves as a valuable resource for the identification, characterization, and quality control of **Tetrahydro-2H-thiopyran-4-amine** in research and development settings.

Chemical Structure and Overview

Tetrahydro-2H-thiopyran-4-amine is a heterocyclic compound featuring a saturated six-membered ring containing a sulfur atom (thiane) and an amino group at the 4-position. Its chemical structure is fundamental to interpreting its spectroscopic behavior.

Structure:

Predicted Spectroscopic Data

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The following tables summarize the anticipated quantitative data for the Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) analysis of **Tetrahydro-2H-thiopyran-4-amine**. These predictions are derived from established principles of spectroscopy for primary amines and heterocyclic compounds containing sulfur.

Nuclear Magnetic Resonance (NMR) Spectroscopy

Table 1: Predicted ^{1}H NMR Spectroscopic Data for **Tetrahydro-2H-thiopyran-4-amine**

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment	Notes
~ 2.8 - 3.2	Multiplet	1H	H-4 (methine)	Expected to be downfield due to the deshielding effect of the adjacent amino group.
~ 2.5 - 2.9	Multiplet	4H	H-2, H-6 (axial & equatorial)	Protons adjacent to the sulfur atom will be deshielded.
~ 1.8 - 2.2	Multiplet	4H	H-3, H-5 (axial & equatorial)	
~ 1.5 - 2.5	Broad Singlet	2H	$-NH_2$	The chemical shift can vary with concentration and solvent. The signal may disappear upon D_2O exchange. [1][2]

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **Tetrahydro-2H-thiopyran-4-amine**

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Chemical Shift (δ) ppm	Assignment	Notes
~ 45 - 55	C-4	The carbon atom attached to the nitrogen is significantly deshielded.
~ 30 - 40	C-2, C-6	Carbons adjacent to the sulfur atom.
~ 25 - 35	C-3, C-5	

Infrared (IR) Spectroscopy

Table 3: Predicted IR Absorption Bands for **Tetrahydro-2H-thiopyran-4-amine**

Wavenumber (cm^{-1})	Intensity	Vibration	Notes
3300 - 3500	Medium, Sharp	N-H Stretch (asymmetric & symmetric)	Primary amines typically show two bands in this region. [1][2][3]
2850 - 2960	Strong	C-H Stretch (aliphatic)	
1580 - 1650	Medium	N-H Bend (scissoring)	Characteristic for primary amines.[3]
1020 - 1250	Medium to Weak	C-N Stretch (aliphatic amine)	[3]
665 - 910	Broad, Strong	N-H Wag	[3]

An available FTIR spectrum for Tetrahydro-2H-thiopyran-4-ylamine can be found on SpectraBase, which may be used for comparison.

Mass Spectrometry (MS)

Table 4: Predicted Mass Spectrometry Data for **Tetrahydro-2H-thiopyran-4-amine**

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m/z	Interpretation	Notes
117	$[M]^+$	Molecular ion peak.
100	$[M-NH_3]^+$	Loss of ammonia.
88	α-cleavage	Fragmentation of the C-C bond adjacent to the nitrogen atom.
58	α-cleavage	Fragmentation of the C-C bond adjacent to the nitrogen atom.

Experimental Protocols

Detailed methodologies for acquiring the spectroscopic data are provided below.

NMR Spectroscopy

Sample Preparation:

- Weigh approximately 5-25 mg of **Tetrahydro-2H-thiopyran-4-amine**.
- Dissolve the sample in a suitable deuterated solvent (e.g., $CDCl_3$, DMSO-d_6) in a clean, dry vial. The choice of solvent is critical as it can influence chemical shifts.
- Transfer the solution to a standard 5 mm NMR tube.
- For ^1H NMR, a small amount of D_2O can be added to confirm the N-H proton signals through H-D exchange, which will cause the N-H peak to disappear.[1][2]

Instrumentation and Data Acquisition:

- Spectrometer: A high-resolution NMR spectrometer (e.g., 400 MHz or higher).
- ^1H NMR: Standard pulse sequences are used. Key parameters include a sufficient number of scans to achieve a good signal-to-noise ratio, a relaxation delay of 1-2 seconds, and a spectral width covering the expected chemical shift range.

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- ^{13}C NMR: A proton-decoupled pulse sequence is typically used. A larger number of scans and a longer relaxation delay may be necessary due to the lower natural abundance of ^{13}C and longer relaxation times.

Infrared (IR) Spectroscopy

Sample Preparation:

- KBr Pellet Method (for solid samples):
  - Grind a small amount of the sample with dry potassium bromide (KBr) in a mortar and pestle.
  - Press the mixture into a thin, transparent pellet using a hydraulic press.
- Thin Film Method (for liquid or low-melting solid samples):
  - Place a drop of the neat sample between two salt plates (e.g., NaCl or KBr).
  - Gently press the plates together to form a thin film.

Instrumentation and Data Acquisition:

- Spectrometer: A Fourier Transform Infrared (FTIR) spectrometer.
- Procedure:
  - Record a background spectrum of the empty sample compartment or the salt plates/KBr pellet.
  - Place the prepared sample in the spectrometer's sample holder.
  - Acquire the sample spectrum over a typical range of 4000-400 cm^{-1}.
  - The final spectrum is presented as transmittance or absorbance versus wavenumber.

Mass Spectrometry (MS)

Sample Introduction and Ionization:

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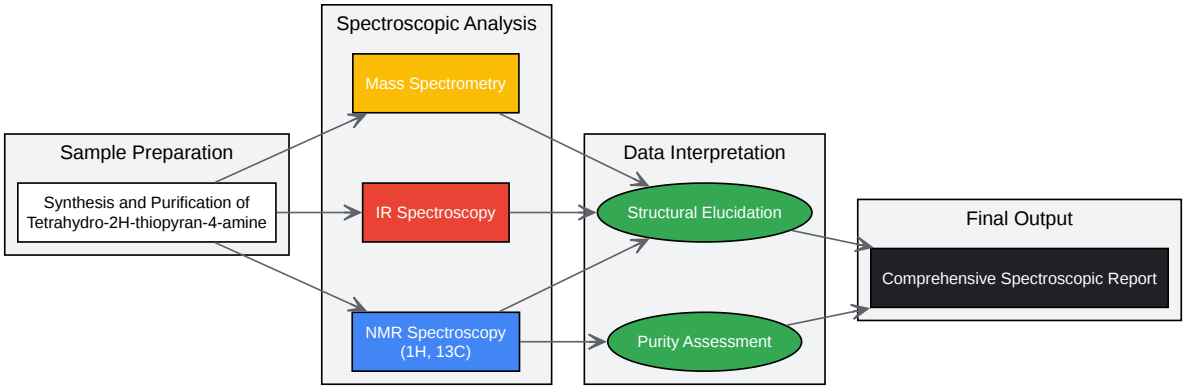
- Method: Electron Ionization (EI) is a common method for this type of molecule. The sample is introduced into the ion source, often after separation by Gas Chromatography (GC-MS).
- Ionization Energy: A standard electron energy of 70 eV is typically used.

Instrumentation and Data Acquisition:

- Mass Analyzer: A quadrupole or time-of-flight (TOF) mass analyzer is commonly used.
- Data Acquisition: The mass spectrum is recorded, plotting the relative abundance of ions against their mass-to-charge ratio (m/z).

Workflow and Logical Relationships

The following diagram illustrates the logical workflow for the complete spectroscopic characterization of **Tetrahydro-2H-thiopyran-4-amine**.



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Caption: Workflow for Spectroscopic Analysis of **Tetrahydro-2H-thiopyran-4-amine**.

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